

Application Notes and Protocols for 1,2-Diethoxypropane

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Compound of Interest

Compound Name: 1,2-Diethoxypropane

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This document provides detailed application notes and experimental protocols relevant to the use of **1,2-diethoxypropane** in a research and development setting. Given the limited availability of specific experimental protocols for **1,2-diethoxypropane**, this document also includes protocols for the closely related isomer, 2,2-diethoxypropane, which can serve as a methodological reference.

Application Notes for 1,2-Diethoxypropane

1,2-Diethoxypropane (also known as propylene glycol diethyl ether) is a vicinal diether, characterized by two ether groups on adjacent carbon atoms.^[1] This structural feature makes it a subject of academic interest for studying the properties and reactivity of vicinal ethers.^[1] Its potential applications in organic synthesis are primarily as a solvent, and its chemical properties are summarized in the table below.

Table 1: Physicochemical Properties of **1,2-Diethoxypropane**

Property	Value	Reference
Molecular Formula	C7H16O2	[2]
Molecular Weight	132.20 g/mol	[2]
Purity	>98.0% (GC)	[2]
Physical State	Colorless to Light Yellow Liquid	[2]
CAS Number	10221-57-5	[2]
Storage Temperature	Room Temperature (Recommended <15°C)	[2]
Conditions to Avoid	Hygroscopic	[2]

Experimental Protocols

Protocol 2.1: Synthesis of 2,2-Diethoxypropane (A Structural Isomer)

This protocol describes an improved synthesis of 2,2-diethoxypropane using triethyl orthoformate as a dehydrating agent.[3] This method is presented as an example of a typical synthesis for a diethoxypropane compound.

Objective: To synthesize 2,2-diethoxypropane from acetone and ethanol.

Materials:

- Acetone (26 g, 0.45 mol)
- Triethyl orthoformate (74 g, 0.50 mol)
- Anhydrous ethanol (75 mL)
- Ammonium chloride (0.72 g)
- Round-bottom flask
- Reflux condenser

- Heating mantle
- Distillation apparatus

Procedure:

- Combine acetone (26 g), triethyl orthoformate (74 g), anhydrous ethanol (75 mL), and ammonium chloride (0.72 g) in a round-bottom flask.
- Set up the apparatus for reflux and heat the mixture for 3 hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- The crude product can be purified by distillation.

Expected Outcome:

- The yield of 2,2-diethoxypropane is approximately 77.5%.[\[3\]](#)

Table 2: Summary of Reaction Conditions for 2,2-Diethoxypropane Synthesis

Reactant/Catalyst	Moles	Quantity
Acetone	0.45	26 g
Triethyl orthoformate	0.50	74 g
Anhydrous Ethanol	-	75 mL
Ammonium chloride	-	0.72 g
Reaction Time	-	3 hours
Yield	-	77.5%

Protocol 2.2: Hypothetical Protocol for 1,2-Diethoxypropane as a Solvent in a Moisture-Sensitive Reaction

This hypothetical protocol outlines the use of **1,2-diethoxypropane** as a solvent in a generic moisture-sensitive organic reaction, such as a Grignard reaction. Its properties as a diether make it a potential alternative to other ether solvents like THF or diethyl ether.

Objective: To use **1,2-diethoxypropane** as a solvent for a moisture-sensitive chemical reaction.

Materials:

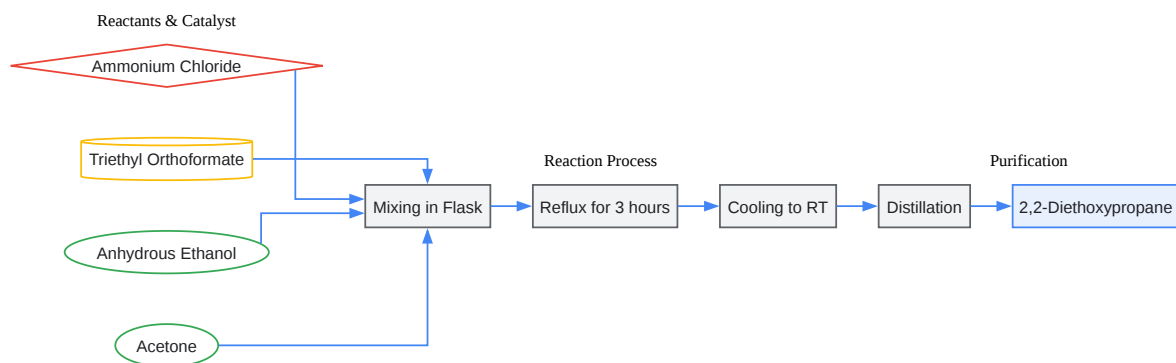
- **1,2-Diethoxypropane** (anhydrous)
- Reactants for the specific moisture-sensitive reaction (e.g., magnesium turnings and an alkyl halide for a Grignard reaction)
- Inert gas (e.g., Argon or Nitrogen)
- Schlenk line or glove box
- Appropriate glassware (oven-dried)

Procedure:

- Dry all glassware in an oven at $>100^{\circ}\text{C}$ for several hours and cool under a stream of inert gas.
- Set up the reaction apparatus under an inert atmosphere (e.g., using a Schlenk line).
- Add the anhydrous **1,2-diethoxypropane** to the reaction flask via a syringe or cannula.
- Add the reactants to the flask under a positive pressure of inert gas.
- Conduct the reaction at the desired temperature, monitoring its progress by appropriate analytical techniques (e.g., TLC, GC).
- Upon completion, quench the reaction appropriately (e.g., with a saturated aqueous solution of ammonium chloride for a Grignard reaction).
- Perform an aqueous work-up and extract the product with a suitable organic solvent.

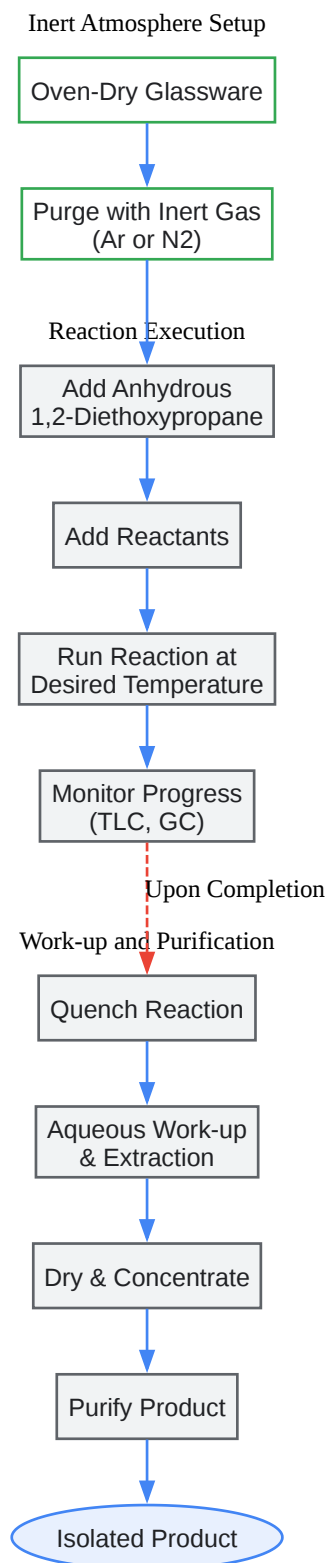
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent in vacuo to obtain the crude product.
- Purify the product by a suitable method (e.g., column chromatography, distillation, or recrystallization).

Visualizations



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Caption: Synthesis workflow for 2,2-diethoxypropane.



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Caption: General workflow for using **1,2-diethoxypropane** as a solvent.

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References

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- 2. 1,2-Diethoxypropane 10221-57-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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